

"Methyl 6-aminopyridazine-3-carboxylate" basic properties

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Compound of Interest

Compound Name: Methyl 6-aminopyridazine-3-carboxylate

Cat. No.: B1315848

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Technical Guide: Methyl 6-aminopyridazine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the fundamental properties of **Methyl 6-aminopyridazine-3-carboxylate** (CAS No. 98140-96-6), a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide combines confirmed structural information with extrapolated data from its close structural isomer, Methyl 6-aminopyridine-3-carboxylate (CAS No. 36052-24-1), for properties such as melting point and safety. This document is intended to serve as a foundational resource for researchers utilizing this scaffold in organic synthesis and the development of novel therapeutic agents.

Chemical Identity and Physical Properties

Methyl 6-aminopyridazine-3-carboxylate is an organic compound featuring a pyridazine ring, a six-membered aromatic ring containing two adjacent nitrogen atoms. The molecule is further functionalized with an amino group and a methyl carboxylate group, which contribute to its reactivity and utility as a synthetic building block.^[1] The presence of the methyl ester functional

group is suggested to enhance its solubility in organic solvents, facilitating its use in a variety of synthetic transformations.[1][2]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	98140-96-6
Molecular Formula	C ₆ H ₇ N ₃ O ₂
Molecular Weight	153.14 g/mol
IUPAC Name	methyl 6-aminopyridazine-3-carboxylate
Synonyms	Methyl 6-amino-3-pyridazinecarboxylate, 3-Pyridazinecarboxylic acid, 6-amino-, methyl ester
InChI	InChI=1S/C6H7N3O2/c1-11-6(10)4-2-3-5(7)9-8-4/h2-3H,1H3,(H2,7,9)
InChIKey	UVTBEJGKSJOOIF-UHFFFAOYSA-N
SMILES	COC(=O)C1=NN=C(C=C1)N

Table 2: Physical Properties

Property	Value	Notes
Physical Form	Solid	Based on supplier information.
Melting Point	158-162 °C	This is a literature value for the isomer Methyl 6-aminopyridine-3-carboxylate and should be considered an estimate.
Solubility	Soluble in organic solvents	Qualitative information; quantitative data is not available. [1] [2]
pKa	Data not available	

Spectral Data

Specific experimental spectral data for **Methyl 6-aminopyridazine-3-carboxylate** is not readily available in the reviewed literature. Commercial suppliers may hold this data.[\[2\]](#)[\[3\]](#) For reference, the characteristic spectral features of related aminopyridine and pyridazine carboxylate structures are described.

Table 3: Expected Spectral Characteristics

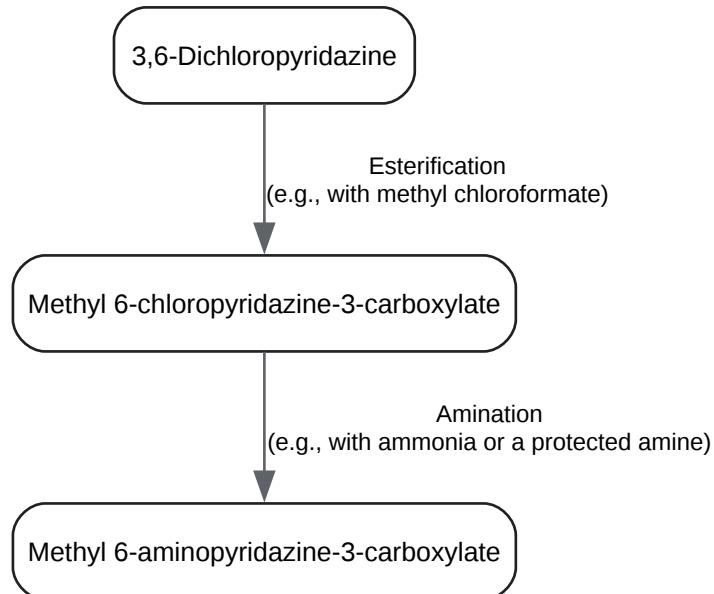
Spectroscopy	Expected Peaks and Rationale
¹ H NMR	Aromatic protons on the pyridazine ring, a singlet for the methyl ester protons, and a broad singlet for the amine (NH ₂) protons.
¹³ C NMR	Carbonyl carbon of the ester, aromatic carbons of the pyridazine ring, and the methyl carbon of the ester.
FT-IR	N-H stretching vibrations for the primary amine, C=O stretching for the ester, and C=N and C=C stretching vibrations from the pyridazine ring.
Mass Spec.	A molecular ion peak corresponding to the molecular weight of the compound (153.14 g/mol).

Synthesis and Reactivity

Proposed Synthetic Pathway

While a specific, detailed experimental protocol for the synthesis of **Methyl 6-aminopyridazine-3-carboxylate** is not available in the literature, a plausible synthetic route can be proposed based on established pyridazine chemistry. A common strategy involves the construction of the pyridazine ring from dicarbonyl precursors or the functionalization of a pre-existing pyridazine core. One potential pathway starts from a commercially available dichloropyridazine derivative.

Proposed Synthesis of Methyl 6-aminopyridazine-3-carboxylate

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Caption: A potential synthetic workflow for **Methyl 6-aminopyridazine-3-carboxylate**.

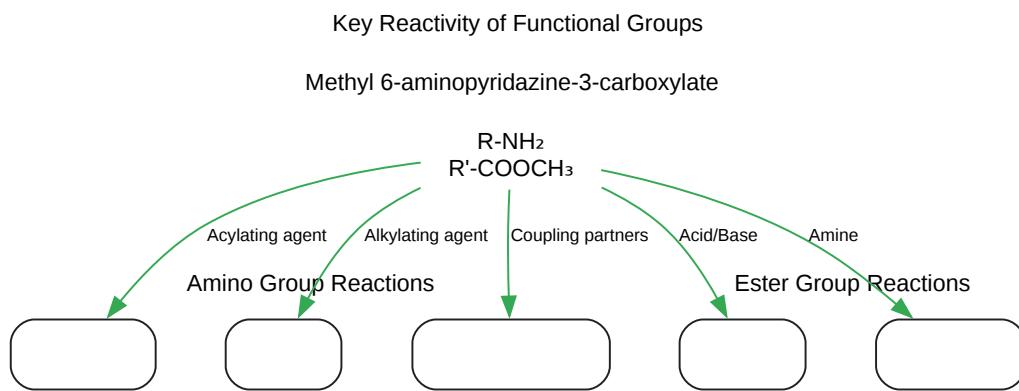
General Experimental Considerations:

- Esterification: The synthesis could commence with the selective esterification of a suitable dichloropyridazine precursor.
- Amination: The subsequent step would involve a nucleophilic aromatic substitution to replace a chloro group with an amino group. This is a common method for functionalizing pyridazine rings.^[4]

Chemical Reactivity

The chemical reactivity of **Methyl 6-aminopyridazine-3-carboxylate** is dictated by its primary functional groups: the amino group, the methyl ester, and the pyridazine ring itself. The amino group can act as a nucleophile and can be acylated, alkylated, or used in coupling reactions. The ester can be hydrolyzed to the corresponding carboxylic acid or converted to an amide.

The pyridazine ring can participate in various cross-coupling reactions, such as Suzuki or Buchwald-Hartwig couplings, to introduce further substituents.[4]



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Caption: General reactivity of the amino and ester functional groups.

Applications in Research and Development

Methyl 6-aminopyridazine-3-carboxylate is primarily utilized as a versatile scaffold in the synthesis of more complex molecules for pharmaceutical and agrochemical applications.[1][2] The pyridazine core is a known pharmacophore present in a variety of bioactive compounds. The amino and carboxylate functionalities on this molecule provide convenient handles for synthetic diversification, allowing for the exploration of structure-activity relationships in drug discovery programs. Its potential applications lie in the development of enzyme inhibitors and receptor modulators.[1][2]

Safety and Handling

A specific Safety Data Sheet (SDS) for **Methyl 6-aminopyridazine-3-carboxylate** (CAS 98140-96-6) is not publicly available. The following information is based on the data for its isomer, Methyl 6-aminopyridine-3-carboxylate (CAS 36052-24-1), and should be used as a guideline with caution.

Table 4: Hazard Information (for isomer Methyl 6-aminopyridine-3-carboxylate)

Hazard Category	GHS Classification	Precautionary Statements
Health Hazards	Skin Irritation (Category 2) [5] Eye Irritation (Category 2) [5] Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation [5]	H315: Causes skin irritation [5] H319: Causes serious eye irritation [5] H335: May cause respiratory irritation [5]
Signal Word	Warning [5]	
Personal Protective Equipment (PPE)	Dust mask (type N95 or equivalent), Eyeshields, Gloves	P261: Avoid breathing dust. [5] P280: Wear protective gloves/eye protection. [5]
First Aid	If on skin: Wash with plenty of water. [5] If in eyes: Rinse cautiously with water for several minutes. [5] If inhaled: Remove person to fresh air. [5]	
Storage	Store in a well-ventilated place. Keep container tightly closed.	

Handling Precautions:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.

- Wash hands thoroughly after handling.

Conclusion

Methyl 6-aminopyridazine-3-carboxylate is a valuable heterocyclic building block for synthetic and medicinal chemistry. While specific experimental data on its physical and spectral properties are scarce in the public domain, its structural features suggest a wide range of potential applications in the development of novel bioactive compounds. Researchers should exercise caution and refer to data for analogous compounds, such as its pyridine isomer, for guidance on handling and safety until more specific information becomes available.

Disclaimer: This document is intended for informational purposes for a scientific audience. The information on physical properties and safety is partially based on a structural isomer and should be treated as an estimation. All laboratory work should be conducted with appropriate safety precautions and after consulting a specific Safety Data Sheet provided by the supplier.

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